

Ethyl 2-(chlorosulfonyl)acetate CAS number 55896-93-0 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-(chlorosulfonyl)acetate

Cat. No.: B1357092

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 2-(chlorosulfonyl)acetate**

Topic: **Ethyl 2-(chlorosulfonyl)acetate** CAS Number: 55896-93-0

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It details the physicochemical properties, synthesis, reactivity, and key applications of **Ethyl 2-(chlorosulfonyl)acetate**, a versatile reagent in modern organic synthesis.

Physicochemical Properties

Ethyl 2-(chlorosulfonyl)acetate is a colorless liquid with a molecular formula of $C_4H_7ClO_4S$. [1][2] It is sensitive to moisture and should be stored under an inert atmosphere at 2-8°C. [1][3] Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	55896-93-0	[1]
Molecular Formula	C ₄ H ₇ ClO ₄ S	[1][2]
Molecular Weight	186.61 g/mol	[1][4]
Melting Point	16.2 °C (lit.)	[1][5]
Boiling Point	117-118 °C (lit.)	[1][5]
Density	1.049 g/mL at 25 °C (lit.)	[1][5]
Refractive Index (n _{20/D})	1.371 (lit.)	[1]
Vapor Pressure	11.4 mm Hg (20 °C)	[1][5]
Flash Point	104 °F	[1]
Solubility	Benzene, Chloroform	[1]
Physical Form	Liquid	[3]
Storage Temperature	2-8°C, Inert atmosphere	[1][3]

Synthesis of Ethyl 2-(chlorosulfonyl)acetate

The synthesis of **Ethyl 2-(chlorosulfonyl)acetate** can be achieved through multiple routes. The most commonly cited methods start from either ethyl bromoacetate or chlorosulfonyl acetyl chloride.

Synthesis from Ethyl Bromoacetate

Phosphorus Pentachloride
(PCl₅)Sodium Sulfite
(Na₂SO₃)

Ethyl Bromoacetate

+ Na₂SO₃Sodium 2-Ethoxy-
2-oxoethanesulfonate+ PCl₅, 100°C

Ethyl 2-(chlorosulfonyl)acetate

Esterification Method

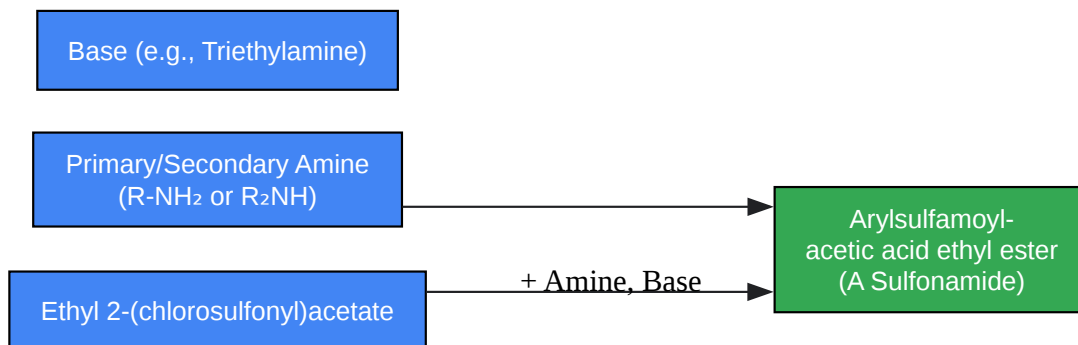
Ethanol

Chlorosulfonyl Acetyl Chloride

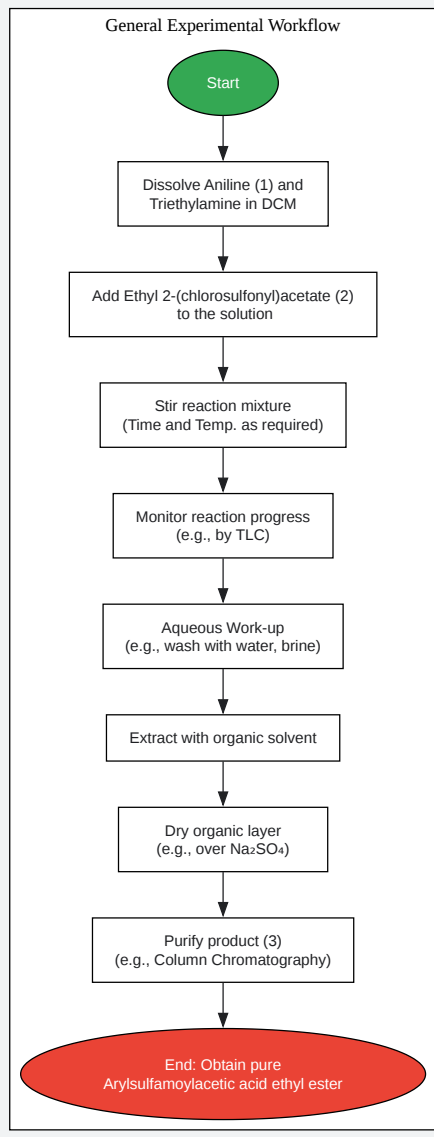
+ Ethanol, Diethyl Ether

Ethyl 2-(chlorosulfonyl)acetate

Core Reactivity: Sulfonamide Formation



General Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2-(Chlorosulfonyl)acetate | 55896-93-0 [chemicalbook.com]
- 2. Ethyl 2-(Chlorosulfonyl)acetate [myskinrecipes.com]
- 3. Ethyl 2-(chlorosulfonyl)acetate | 55896-93-0 [sigmaaldrich.com]
- 4. Ethyl (chlorosulfonyl)acetate | C₄H₇ClO₄S | CID 12225100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. parchem.com [parchem.com]
- To cite this document: BenchChem. [Ethyl 2-(chlorosulfonyl)acetate CAS number 55896-93-0 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357092#ethyl-2-chlorosulfonyl-acetate-cas-number-55896-93-0-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com